

Personal protective equipment for handling BC11-38

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Compound of Interest

Compound Name: BC11-38

Cat. No.: B1667834

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Essential Safety and Handling Guide for BC11-38

This document provides immediate, essential safety, handling, and disposal information for **BC11-38**, a selective phosphodiesterase (PDE) 11 inhibitor. The following procedures are designed to ensure the safe handling of this compound by researchers, scientists, and drug development professionals in a laboratory setting.

Physicochemical and Biological Data

The following table summarizes the key quantitative data for **BC11-38**.

Property	Value	Reference
Chemical Name	6,7-Dihydro-3-phenyl-2-(propylthio)thieno[3,2-d]pyrimidin-4(3H)one	
CAS Number	686770-80-9	[1]
Molecular Formula	C ₁₅ H ₁₆ N ₂ OS ₂	[1]
Molecular Weight	304.43 g/mol	[1]
Purity	≥98%	
IC ₅₀ for PDE11	0.28 μM	[1][2]
IC ₅₀ for PDE1-10	>100 μM	[1][2]
Solubility	- Soluble to 100 mM in DMSO- Soluble to 20 mM in ethanol	
Storage Temperature	+4°C or -20°C (stored under nitrogen)	[1]

Operational Plan: Safe Handling and Disposal

While the Safety Data Sheet (SDS) for **BC11-38** indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS) and has low reactivity ratings, adherence to standard laboratory safety protocols is essential.

Personal Protective Equipment (PPE)

As a matter of best practice for handling any chemical agent in a research environment, the following PPE should be worn:

- Eye Protection: CSA-approved safety glasses or goggles.[3]
- Hand Protection: Standard laboratory nitrile or latex gloves.
- Body Protection: A standard laboratory coat.

Handling and Experimental Protocol

a. Receiving and Storage:

- Upon receipt, verify the container is intact and properly labeled.
- Store the compound at +4°C for short-term storage or at -20°C under nitrogen for long-term storage.^[1]

b. Preparation of Stock Solutions:

- General: All weighing and solution preparation should be conducted in a well-ventilated area or a chemical fume hood to minimize potential inhalation.
- DMSO Stock Solution: **BC11-38** is soluble in DMSO up to 100 mM. For a 10 mM stock solution, for example, dissolve 3.04 mg of **BC11-38** in 1 mL of DMSO. Use of an ultrasonic bath may be necessary to ensure complete dissolution.^[1]
- Ethanol Stock Solution: The compound is soluble in ethanol up to 20 mM.
- In Vivo Formulation: For animal studies, a working solution can be prepared by adding 10% DMSO stock solution to 90% corn oil.^{[1][2]} For example, to prepare 1 mL of working solution, add 100 µL of a DMSO stock to 900 µL of corn oil and mix thoroughly.^[2]

c. General Use:

- Avoid generating dust when handling the solid form.
- Use properly calibrated equipment for all measurements.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.

Disposal Plan

- Waste Collection: Collect all waste materials containing **BC11-38**, including empty vials, contaminated PPE, and unused solutions, in a designated and clearly labeled hazardous waste container.

- Disposal Method: Dispose of chemical waste in accordance with local, state, and federal environmental regulations. Do not allow the product to enter sewers or ground water.

Safe Handling Workflow

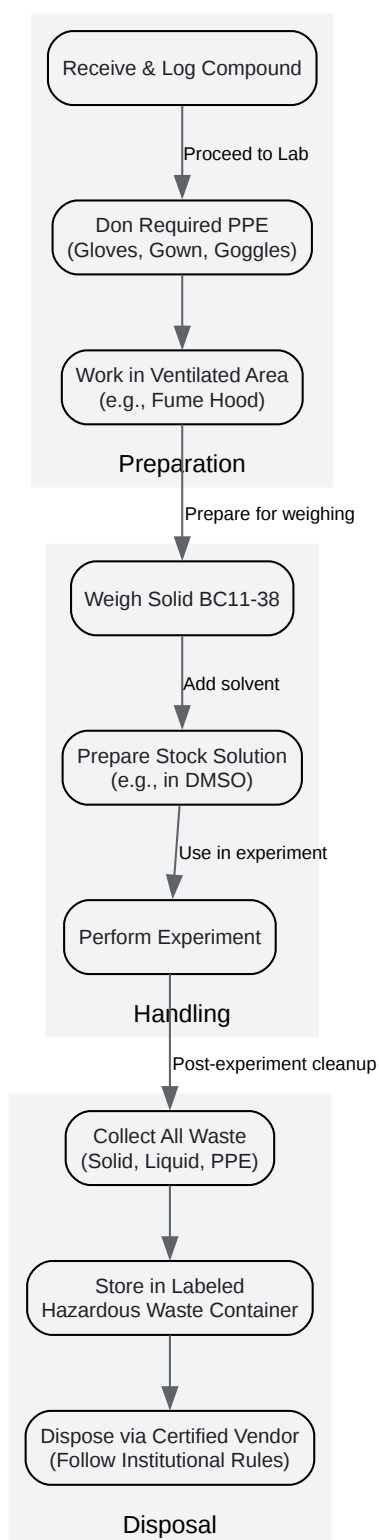


Diagram 1: Safe Handling Workflow for BC11-38

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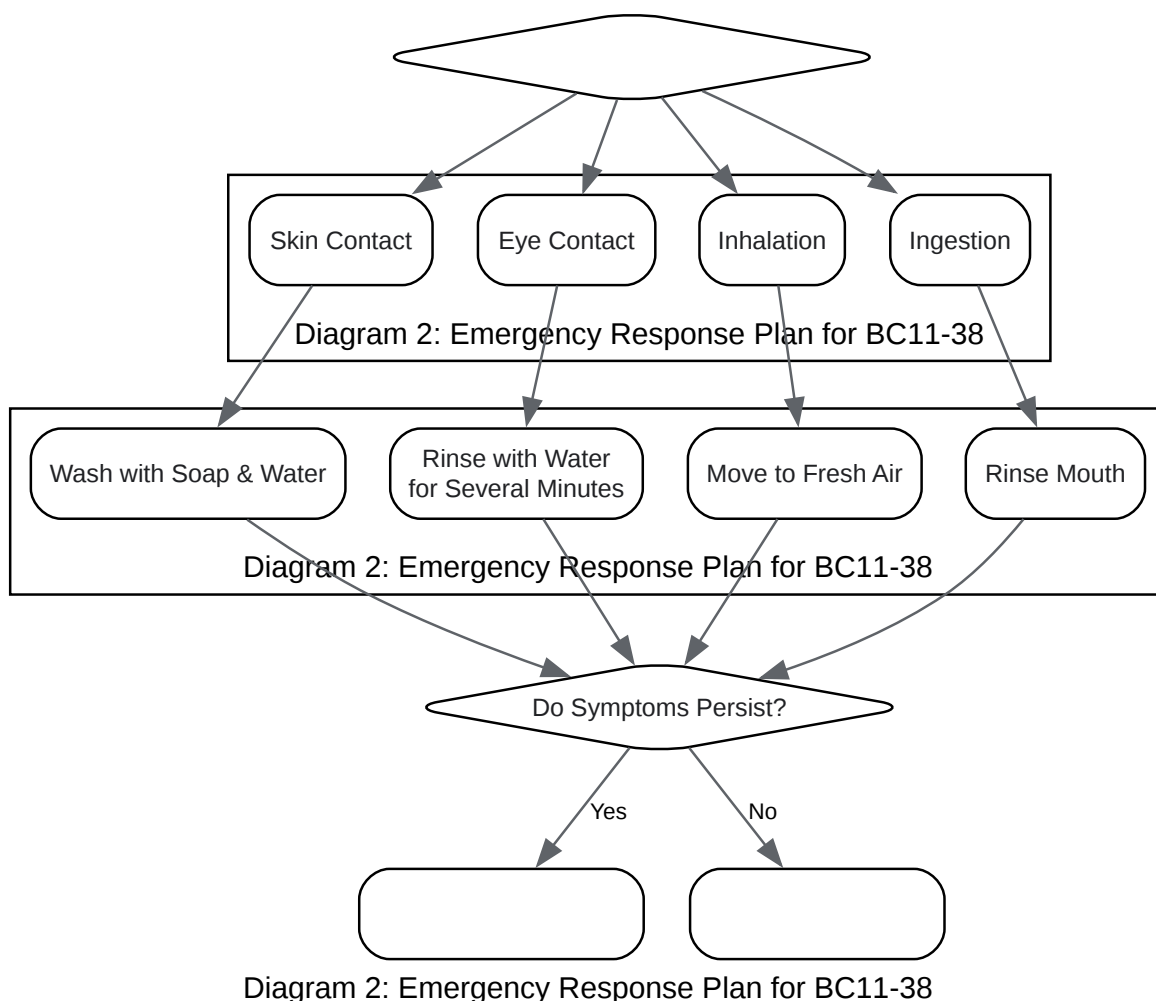
Caption: A workflow for the safe handling of **BC11-38** from receipt to disposal.

Emergency Response Plan

Although **BC11-38** is not classified as a hazardous substance, it is crucial to be prepared for accidental exposure.

- General Advice: In case of any doubt or if symptoms persist, seek medical advice.
- After Inhalation: Move the affected person to fresh air. Consult a doctor if complaints arise.
- After Skin Contact: Generally, the product does not irritate the skin. Wash the affected area with soap and water.
- After Eye Contact: Rinse the opened eye for several minutes under running water.
- After Swallowing: If symptoms persist, consult a doctor.
- Spills: For small spills, pick up the material mechanically and place it in a suitable container for disposal. Avoid creating dust. Prevent the substance from entering drains or waterways.

Emergency Response Logic



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Caption: A decision-making diagram for responding to an exposure event involving **BC11-38**.

Biological Activity and Signaling Pathway

BC11-38 is a potent and selective inhibitor of phosphodiesterase 11 (PDE11).[2] By inhibiting PDE11, **BC11-38** prevents the degradation of cyclic adenosine monophosphate (cAMP). The resulting elevation in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA), which in turn mediates the phosphorylation of Activating Transcription Factor 1 (ATF-1).[1][2] In H295R human adenocarcinoma cells, this cascade ultimately increases cortisol production.[1][2]

BC11-38 Signaling Pathway

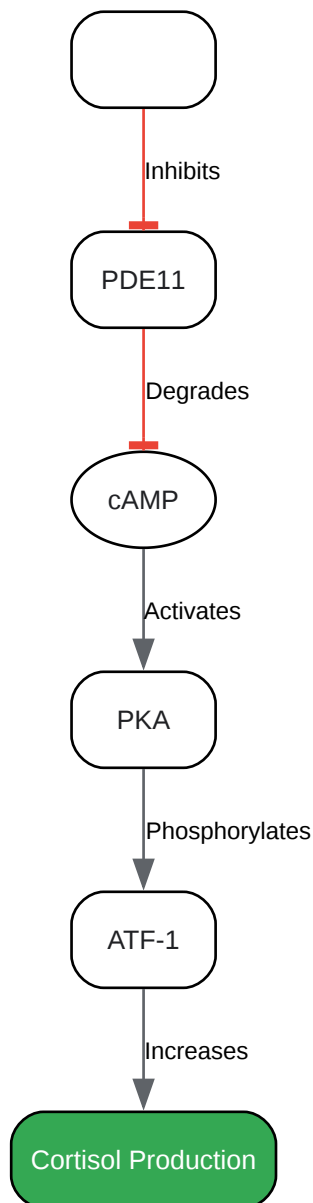


Diagram 3: BC11-38 Signaling Pathway

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Caption: The inhibitory effect of **BC11-38** on PDE11 leads to increased cortisol production.

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